

# Section 1: Hazard Identification and Toxicological Profile

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## Compound of Interest

Compound Name: 1-Butyl-2-nitrobenzene

CAS No.: 7137-55-5

Cat. No.: B1266369

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**1-Butyl-2-nitrobenzene** (CAS: 7137-55-5) is an organic building block used in chemical synthesis.[1] While a specific, comprehensive toxicological profile for **1-Butyl-2-nitrobenzene** is not readily available, its structural similarity to nitrobenzene necessitates that it be handled with extreme caution. Nitrobenzene is a highly toxic compound, and it is prudent to assume **1-Butyl-2-nitrobenzene** shares similar hazardous properties.[2]

The primary hazards associated with nitrobenzene, and by extension **1-Butyl-2-nitrobenzene**, are acute toxicity, the potential for organ damage through prolonged exposure, suspected carcinogenicity, and reproductive toxicity.[3]

### 1.1 GHS Classification (Inferred from Nitrobenzene)

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. Based on the data for nitrobenzene, **1-Butyl-2-nitrobenzene** should be treated as a substance with the following hazard classifications:[4]

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled (Category 3).

- Specific Target Organ Toxicity (Repeated Exposure): Causes damage to organs (specifically the blood) through prolonged or repeated exposure (Category 1).
- Reproductive Toxicity: May damage fertility or the unborn child (Category 1B).
- Carcinogenicity: Suspected of causing cancer (Category 2).
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.[3]

Caption: Inferred GHS Hazard Classification for **1-Butyl-2-nitrobenzene**.

### 1.2 Primary Health Effects: Methemoglobinemia

The most significant and immediate health risk from exposure to nitrobenzene and similar compounds is methemoglobinemia.[5][6] This is a condition where the iron in hemoglobin is oxidized from the ferrous ( $\text{Fe}^{2+}$ ) to the ferric ( $\text{Fe}^{3+}$ ) state, rendering it unable to transport oxygen. This leads to a functional anemia and can cause symptoms such as:[5][7]

- Headache, dizziness, and fatigue.
- Cyanosis (a bluish discoloration of the skin and lips).
- Shortness of breath and rapid heart rate.
- In severe cases, respiratory distress, coma, and death can occur.[5]

It is crucial to note that the effects of exposure may be delayed.[8]

### 1.3 Routes of Exposure

**1-Butyl-2-nitrobenzene** can enter the body through three primary routes:

- Inhalation: Vapors or mists can be inhaled, leading to systemic toxicity.[7][9]
- Dermal Absorption: The compound is readily absorbed through the skin. This is a significant route of exposure, and contaminated clothing can continue to be a source of exposure.[5][7]
- Ingestion: Accidental ingestion is highly toxic.[3]

## Section 2: Physical and Chemical Properties

A summary of the known physical and chemical properties of **1-Butyl-2-nitrobenzene** is provided in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	179.22 g/mol	[10]
CAS Number	7137-55-5	[1]
Appearance	Light yellow to amber to dark green clear liquid	[11]
Boiling Point	127 °C at 10 mmHg	[11]
Density	1.06 g/cm <sup>3</sup>	[11]
Refractive Index	1.5200-1.5240	[11]

## Section 3: Exposure Controls and Personal Protection

Given the significant hazards, stringent exposure controls are mandatory when handling **1-Butyl-2-nitrobenzene**.

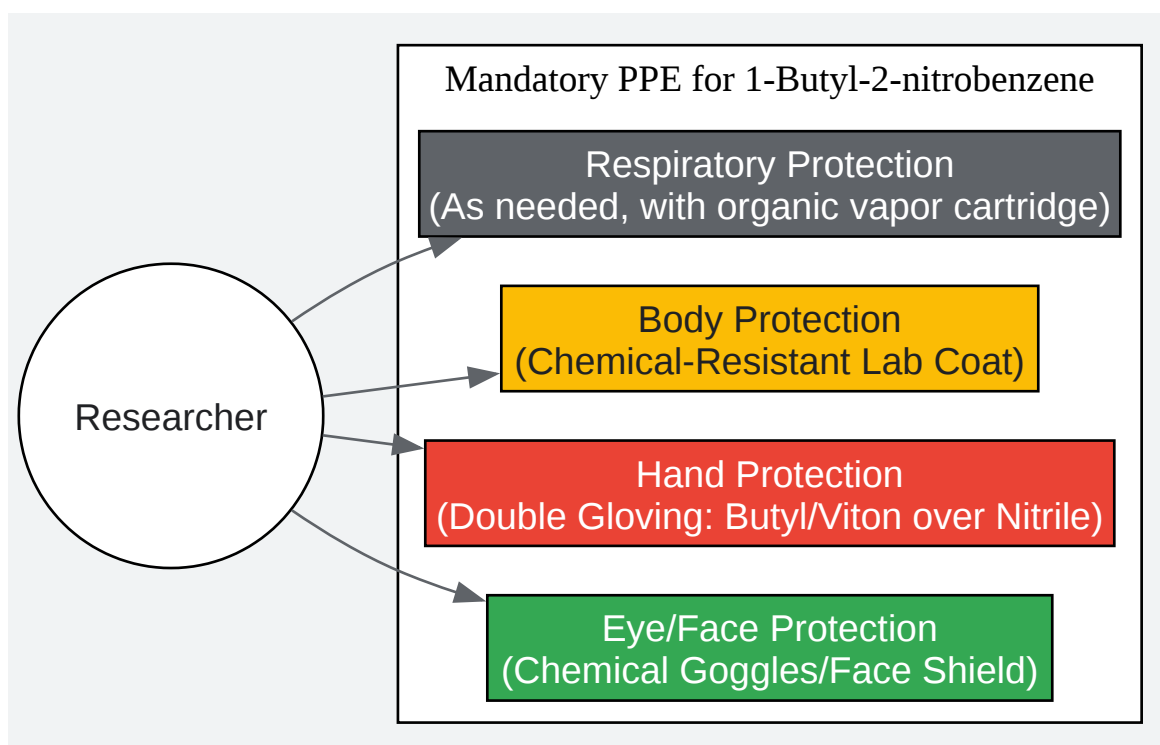
### 3.1 Engineering Controls

- Fume Hood: All handling of **1-Butyl-2-nitrobenzene** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[12]
- Ventilation: Ensure adequate general ventilation in the laboratory.[13]
- Safety Shower and Eyewash Station: An easily accessible and operational safety shower and eyewash station are essential.[5][13]

### 3.2 Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against exposure. The following PPE is mandatory:

- Eye and Face Protection: Chemical safety goggles with side shields or a face shield are required.[3][12]
- Skin Protection:
  - Gloves: Chemical-resistant gloves are essential. Due to the high skin permeability of nitroaromatics, double gloving is recommended.[2] The outer glove should be a robust material like Viton or butyl rubber, with an inner nitrile glove.[2][5] Always inspect gloves for integrity before use and practice proper glove removal techniques.[14]
  - Lab Coat: A lab coat or other protective clothing must be worn to prevent skin exposure. [12]
- Respiratory Protection: If there is a risk of exceeding exposure limits or if engineering controls are not sufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate organic vapor cartridge is necessary.[12]



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Caption: Standard PPE ensemble for handling **1-Butyl-2-nitrobenzene**.

## Section 4: Safe Handling and Storage Procedures

### 4.1 Handling

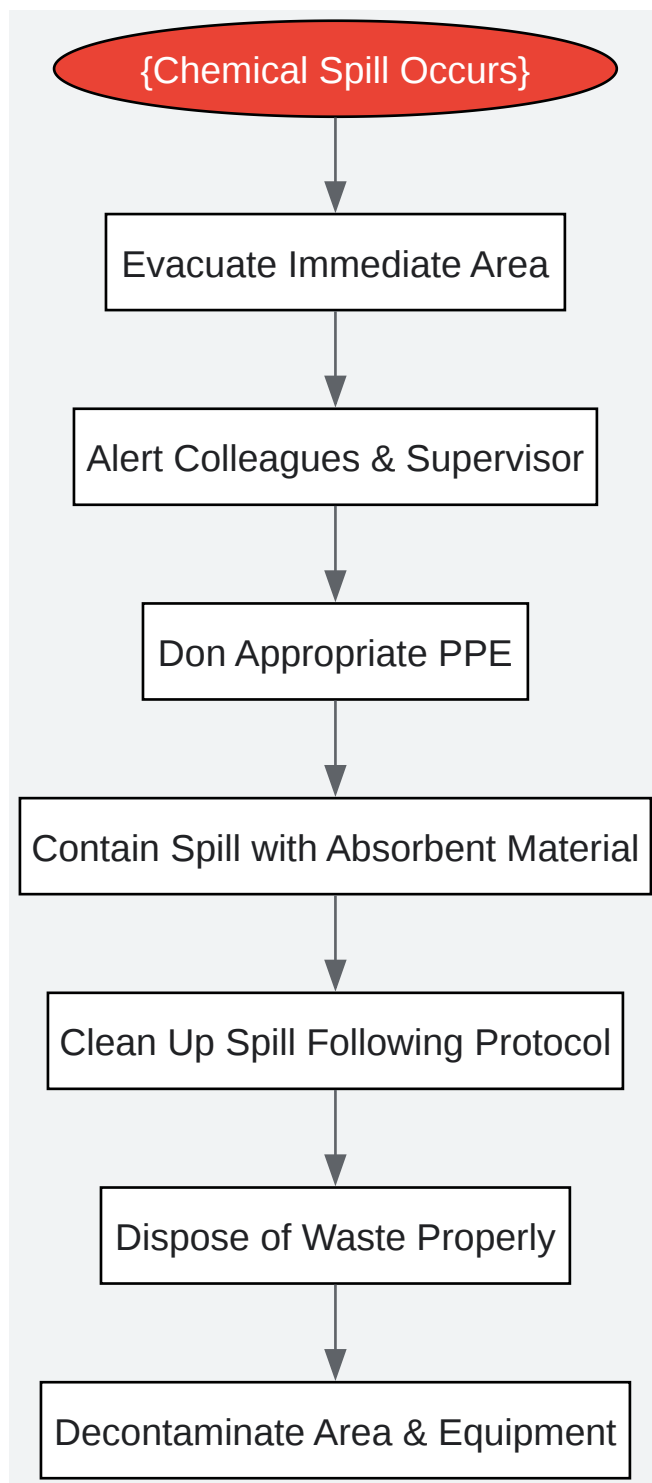
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[4]
- Avoid contact with skin, eyes, and clothing.[13]
- Do not breathe vapors or mists.[15]
- Handle and open containers with care.[15]
- Use non-sparking tools and take precautionary measures against static discharge.[16]
- Wash hands thoroughly after handling.[13] Contaminated work clothes should not be taken home.[5]

### 4.2 Storage

- Store in a cool, dry, and well-ventilated place.[4][14]
- Keep containers tightly closed.[15]
- Store locked up or in an area accessible only to qualified or authorized personnel.
- Keep away from heat, sparks, open flames, and other sources of ignition.[4]
- Incompatible materials include reducing agents, acids, bases, alkali metals, and oxidizing agents.[4]

## Section 5: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.



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Caption: General workflow for responding to a chemical spill.

## 5.1 First-Aid Measures

- General Advice: Show the Safety Data Sheet to the medical professional in attendance. First-aiders should protect themselves from exposure.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, administer artificial respiration and seek immediate medical attention.[3][4]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[3][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3][4]

## 5.2 Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[15] A water jet is unsuitable.[15]
- Hazards: The material is combustible.[3] Hazardous combustion products may include nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[15] Containers may explode when heated.[5]
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus and full protective clothing.[15] Use water spray to cool fire-exposed containers.[5]

## 5.3 Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid contact with the spilled material and do not breathe vapors.[14]
- Environmental Precautions: Prevent the product from entering drains, surface water, or ground water.[15]

- Containment and Cleanup: Cover drains. Absorb the spill with an inert, non-combustible material such as sand, diatomaceous earth, or a universal binding agent.[3] Collect the absorbed material into a suitable container for disposal.[3]

## Section 6: Disposal Considerations

Waste from **1-Butyl-2-nitrobenzene** must be disposed of as hazardous waste. All disposal practices must be in accordance with local, state, and federal regulations. Do not allow the chemical to enter the sewage system.[14]

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